

4-Chloro-2-(trifluoromethyl)pyrimidine CAS number 1514-96-1

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Compound of Interest

Compound Name:	4-Chloro-2-(trifluoromethyl)pyrimidine
Cat. No.:	B049514

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An In-depth Technical Guide to **4-Chloro-2-(trifluoromethyl)pyrimidine**

CAS Number: 1514-96-1

This technical guide provides a comprehensive overview of **4-Chloro-2-(trifluoromethyl)pyrimidine**, a key intermediate in medicinal chemistry and drug development. The document details its physicochemical properties, synthesis protocols, key applications, spectroscopic data, and safety information, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

4-Chloro-2-(trifluoromethyl)pyrimidine is a halogenated pyrimidine derivative noted for its utility as a chemical building block. Its properties are summarized below.

Property	Value	Source(s)
CAS Number	1514-96-1	[1] [2] [3]
IUPAC Name	4-chloro-2-(trifluoromethyl)pyrimidine	[2] [3]
Molecular Formula	C ₅ H ₂ ClF ₃ N ₂	[2] [3]
Molecular Weight	182.53 g/mol	[2] [3]
Appearance	Light brown liquid	[1]
InChI Key	OVEGSCLVOXWLIV-UHFFFAOYSA-N	[2] [3]
Canonical SMILES	C1=CN=C(N=C1Cl)C(F)(F)F	[2]

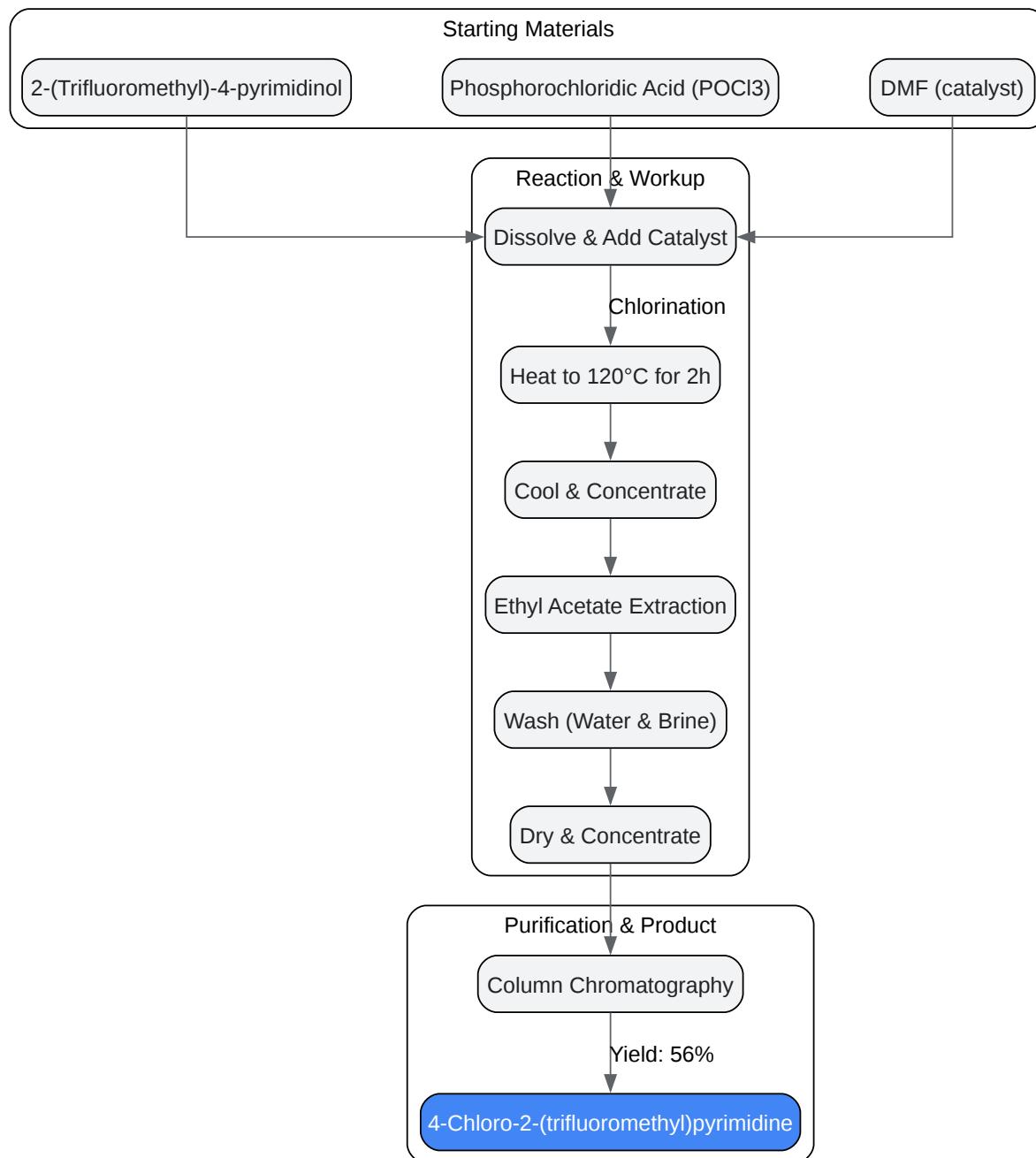
Synthesis Protocol

The synthesis of **4-Chloro-2-(trifluoromethyl)pyrimidine** is commonly achieved through the chlorination of its corresponding pyrimidinol precursor.[\[1\]](#) The pyrimidine nucleus is a fundamental structure in many bioactive compounds, making the functionalization of pyrimidine building blocks a significant area of chemical synthesis.[\[4\]](#)[\[5\]](#)

General Experimental Protocol: Synthesis from 2-(Trifluoromethyl)pyrimidin-4-ol[\[1\]](#)

- Reactants and Reagents:
 - 2-(Trifluoromethyl)-4-pyrimidinol
 - Phosphorochloridic acid (Phosphoryl chloride, POCl₃)
 - N,N-dimethylformamide (DMF) (catalyst)
 - Ethyl acetate
 - Water

- Saturated brine
- Anhydrous sodium sulfate
- Procedure:
 - Dissolve 2-(Trifluoromethyl)-4-pyrimidinol (e.g., 4.00 g, 24.38 mmol) in phosphorochloridic acid (e.g., 20 mL, 214.57 mmol).
 - Add a single drop of N,N-dimethylformamide (DMF) to catalyze the reaction.
 - Heat the reaction mixture to 120 °C and maintain this temperature for 2 hours.
 - After the reaction is complete, cool the mixture to room temperature.
 - Concentrate the mixture under vacuum to remove excess phosphoryl chloride.
 - Dilute the residue with ethyl acetate (100 mL).
 - Wash the organic layer sequentially with water (100 mL) and saturated brine (100 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuum.
 - Purify the resulting residue using column chromatography (e.g., with a heptane solution of 50% ethyl acetate as eluent) to yield **4-chloro-2-(trifluoromethyl)pyrimidine** as a light brown liquid.[\[1\]](#)

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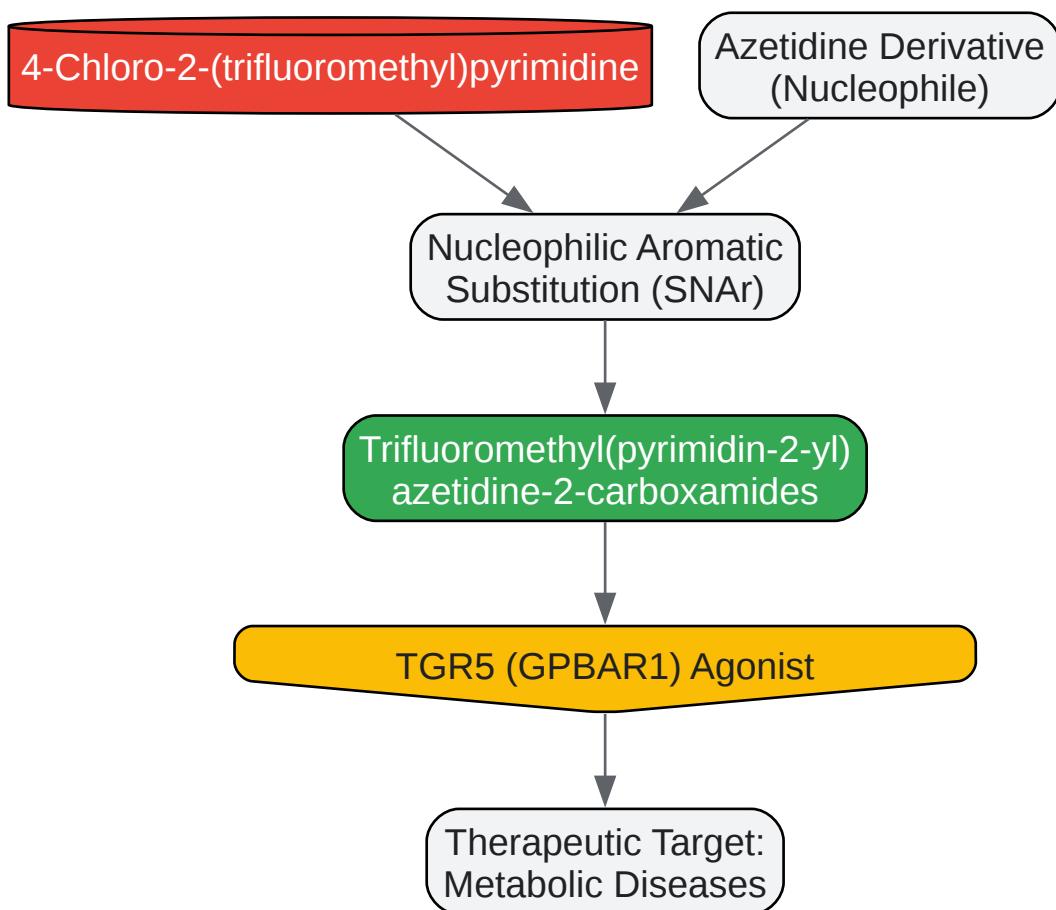
Caption: Synthesis workflow for **4-Chloro-2-(trifluoromethyl)pyrimidine**.

Applications in Drug Discovery

4-Chloro-2-(trifluoromethyl)pyrimidine serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.^[6] The trifluoromethyl group often enhances metabolic stability and binding affinity of drug candidates.^[7]

Synthesis of TGR5 Agonists

A primary application is in the preparation of trifluoromethyl(pyrimidin-2-yl)azetidine-2-carboxamides. These compounds are potent and orally bioavailable agonists for the Takeda G-protein-coupled receptor 5 (TGR5), also known as GPBAR1, which is a target for metabolic diseases.^[1]



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Caption: Role as a key intermediate in the synthesis of TGR5 agonists.

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of the compound.

Data Type	Details	Source(s)
¹ H NMR	(DMSO-d ₆ , 400MHz) δ/ppm: 9.07 (1H, d, J = 5.6Hz), 8.11 (1H, d, J = 5.6Hz)	[1]
Mass Spectrometry	MS (ESI+): m/z 182.0 [M + H] ⁺	[1]
IR Spectroscopy	Characteristic pyrimidine derivative frequencies include C=N stretching (1525-1575 cm ⁻¹) and C-Cl stretching (~700 cm ⁻¹). Specific FTIR data is available from sources like PubChem.	[2] [8]

Safety and Handling

Proper handling of **4-Chloro-2-(trifluoromethyl)pyrimidine** is critical due to its hazardous nature.

- GHS Hazard Statements:
 - H302: Harmful if swallowed.[\[2\]](#)
 - H315: Causes skin irritation.[\[2\]](#)
 - H319: Causes serious eye irritation.[\[2\]](#)
 - H335: May cause respiratory irritation.
- Precautionary Measures:
 - Prevention: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, eye

protection, and face protection. Use only outdoors or in a well-ventilated area.[9][10]

- First Aid (Eyes): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[9]
- First Aid (Skin): Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[9]
- First Aid (Inhalation): Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[9][10]
- First Aid (Ingestion): If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[9]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and store locked up.[9][10]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[9]

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